

Technical Guide: Physical Properties of 1,1-Di-p-tolyloethane

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Compound of Interest

Compound Name: Ethane, 1,1-di-o-tolyl-

Cat. No.: B15400075

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Introduction

This technical guide provides a summary of the available physical properties for 1,1-di-p-tolyloethane. It is important to note that a comprehensive search for the physical properties of its isomer, 1,1-di-o-tolyloethane, did not yield specific data within the reviewed resources. The information presented herein pertains to the para-substituted isomer. This document is intended to serve as a reference for professionals in research and development who may be working with or investigating this class of compounds.

Core Physical Properties of 1,1-Di-p-tolyloethane

The quantitative physical data for 1,1-di-p-tolyloethane is summarized in the table below. These properties are crucial for understanding the compound's behavior in various experimental and industrial settings.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₈	[1][2]
Molecular Weight	210.31 g/mol	[1][2]
Boiling Point	295-300 °C (at atmospheric pressure)	[1]
155-157 °C (at 12 mmHg)	[1]	
Melting Point	Not solid at -20 °C	[1]
Density (d ⁴²⁰)	0.974 g/cm ³	[1]
Appearance	Oily, highly refractive liquid	[1]
Odor	Aromatic	[1]
Solubility	Soluble in acetic acid	[1]

Experimental Protocols for Physical Property Determination

While specific experimental procedures for 1,1-di-o-tolylethane were not found, the following are generalized, standard laboratory protocols for determining the key physical properties of a liquid organic compound such as 1,1-di-p-tolylethane.

Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination is through distillation.

- **Apparatus Setup:** A standard simple distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** The liquid sample (e.g., 1,1-di-p-tolylethane) is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.

- **Heating:** The flask is gently heated using a heating mantle.
- **Temperature Reading:** The temperature is recorded when the liquid is boiling, and a steady stream of distillate is condensing and being collected. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the liquid.
- **Pressure Correction:** If the atmospheric pressure is not 760 mmHg, a pressure correction (e.g., using a nomograph) is applied to determine the normal boiling point. For vacuum distillation, the pressure is recorded from the manometer.

Density Determination (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer provides a precise method for determining the density of a liquid.

- **Pycnometer Preparation:** A clean, dry pycnometer of a known volume is weighed empty.
- **Sample Filling:** The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- **Weighing:** The filled pycnometer is weighed.
- **Temperature Control:** The temperature of the liquid at the time of measurement is recorded, as density is temperature-dependent.
- **Calculation:** The density is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer to get the mass of the liquid, and then dividing this mass by the known volume of the pycnometer.

Refractive Index Measurement (Abbe Refractometer)

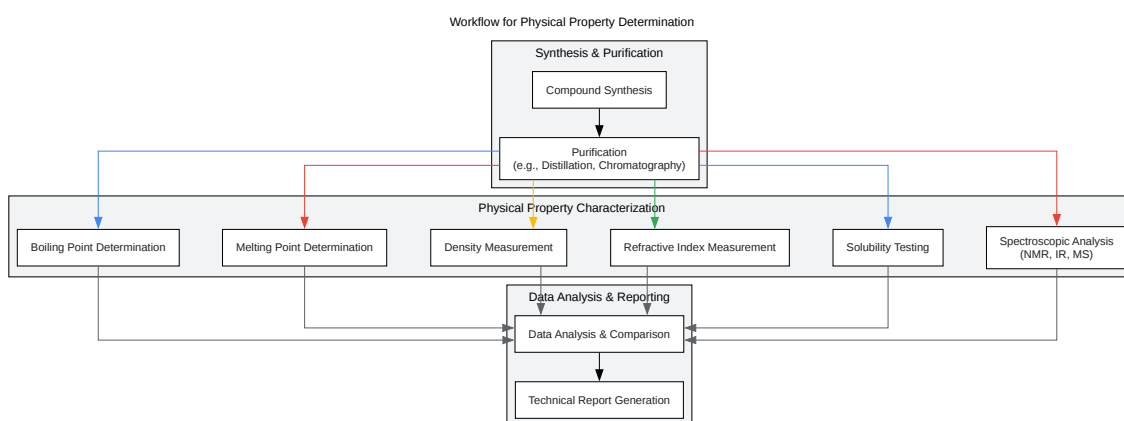
The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance.

- **Instrument Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).

- **Sample Application:** A few drops of the liquid sample are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale.
- **Temperature Control:** The temperature is maintained at a constant, specified value (commonly 20°C or 25°C) using a circulating water bath, as the refractive index is temperature-sensitive.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a newly synthesized or isolated chemical compound.



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Caption: A generalized workflow for the synthesis, purification, and physical characterization of a chemical compound.

Disclaimer: The information provided in this document is based on publicly available data for 1,1-di-p-tolylethane. No specific experimental data for 1,1-di-o-tolylethane was found in the conducted search. Researchers should verify this information and conduct their own experiments to determine the properties of the specific isomer they are investigating.

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- 2. 1,1-Di-p-tolylethane | C16H18 | CID 68260 - PubChem [pubchem.ncbi.nlm.nih.gov]
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